

Technical Guide: Purity Assessment & Performance Benchmarking of Thr-Arg Hemisulfate

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Compound of Interest

Compound Name: *Thr-arg hemisulfate salt*

CAS No.: *108320-96-3*

Cat. No.: *B560869*

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Executive Summary: The Salt Form Imperative

In drug development and biochemical research, the counterion of a synthetic peptide is not merely a bystander; it dictates solubility, stability, and biological compatibility. While Trifluoroacetate (TFA) salts are the default output of Solid Phase Peptide Synthesis (SPPS), they are often cytotoxic and hygroscopic.

Thr-Arg Hemisulfate represents a strategic alternative, particularly for this highly polar, basic dipeptide. The hemisulfate form (

) offers superior crystallinity and non-toxicity compared to TFA, but it presents a unique analytical challenge: verifying the precise 2:1 stoichiometry and ensuring the hydrophilic dipeptide does not co-elute with impurities.

This guide outlines a self-validating analytical workflow to assess Thr-Arg Hemisulfate purity, comparing its performance metrics directly against TFA and Acetate variants.

Comparative Performance Profile

The following data synthesizes performance characteristics of Thr-Arg salt forms. The Hemisulfate salt is engineered to balance the high basicity of the Arginine guanidino group without the cytotoxicity of TFA.

Table 1: Physicochemical & Biological Comparison of Thr-Arg Salt Forms

Feature	Thr-Arg Hemisulfate (Target)	Thr-Arg TFA (Standard SPPS)	Thr-Arg Acetate (Pharma Preferred)
Stoichiometry	2 Peptide : 1 Sulfate	1 Peptide : 1-2 TFA	1 Peptide : 1-2 Acetate
Hygroscopicity	Low (Crystalline solid)	High (Often amorphous/oil)	Moderate
pH (1% Solution)	~5.5 - 6.5 (Buffered)	< 3.0 (Acidic)	~4.5 - 5.5
Bioassay Suitability	High (Inert counterion)	Low (TFA is cytotoxic/inhibitory)	High
HPLC Retention	Moderate (Sulfate masking)	Strong (Ion-pairing effect)	Weak (Poor retention on C18)
Primary Impurity Risk	Inorganic Sulfate excess	Fluorinated adducts	Acetic acid volatility

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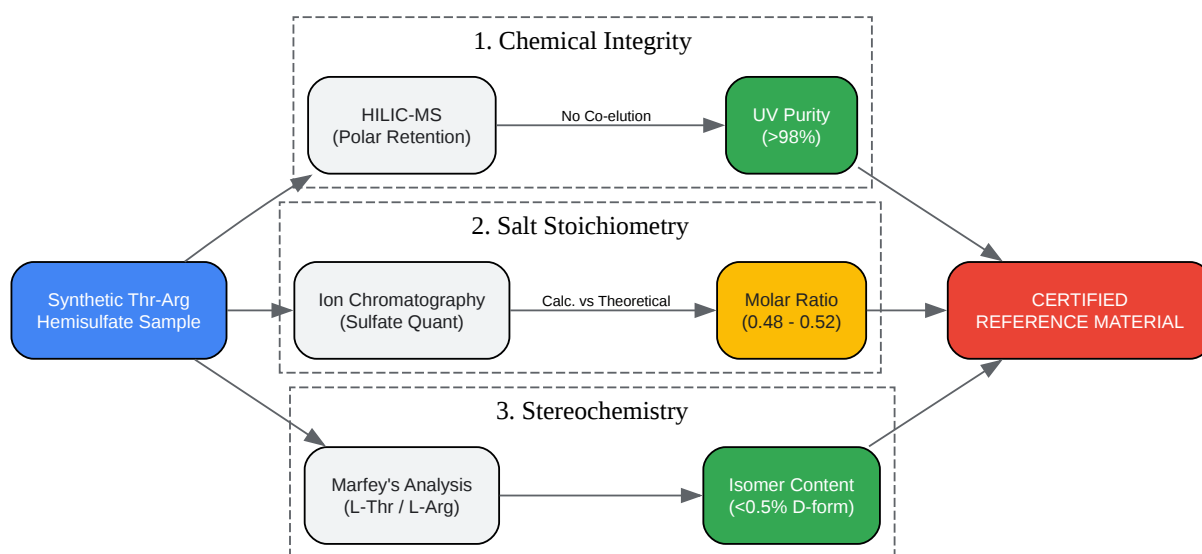
Expert Insight: For Thr-Arg, the Hemisulfate form is superior for long-term storage due to reduced hygroscopicity. However, the absence of the TFA ion-pairing agent means standard C18 HPLC methods often fail to retain this polar dipeptide, necessitating the specialized protocols detailed below.

Analytical Workflow: The "Triad of Purity"

To certify Thr-Arg Hemisulfate, one must validate three dimensions: Chemical Purity (Peptide integrity), Stereochemical Purity (Chiral fidelity), and Counterion Stoichiometry (Salt form confirmation).

Diagram 1: Integrated Purity Assessment Logic

The following workflow illustrates the decision tree for validating the salt form, ensuring no step relies on a single unverified assumption.



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Caption: Workflow integrating HILIC for polar retention, IC for counterion stoichiometry, and Marfey's method for chirality.

Detailed Experimental Protocols

Protocol A: HILIC-MS for Chemical Purity (Replacing RP-HPLC)

Standard Reverse-Phase (RP) HPLC using C18 columns fails for Thr-Arg Hemisulfate because the peptide is too hydrophilic and elutes in the void volume without TFA. Hydrophilic Interaction Liquid Chromatography (HILIC) is the required standard.

- Objective: Quantify peptide purity and identify deletion sequences (e.g., free Arg).
- Column: Amide-functionalized HILIC column (e.g., TSKgel Amide-80 or BEH Amide), 2.1 x 100 mm, 1.7 μm .
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.0).
- Mobile Phase B: Acetonitrile.[1]
- Gradient: 90% B to 60% B over 15 minutes. (Note: HILIC gradients run high-organic to low-organic).
- Detection: UV at 214 nm (peptide bond) and ESI-MS (positive mode).
- Acceptance Criteria: Main peak > 98.0% area; no single impurity > 0.5%.

Protocol B: Ion Chromatography (IC) for Hemisulfate Confirmation

Unlike TFA, which can be estimated by Fluorine NMR, Sulfate requires Ion Chromatography to prove the "Hemi" (0.5 eq) status.

- Objective: Distinguish between Hemisulfate (0.5 eq), Monosulfate (1.0 eq), and residual free sulfuric acid.
- System: Anion Exchange Chromatography (e.g., Dionex IonPac AS11).
- Eluent: KOH gradient (Isocratic 10 mM to 40 mM).
- Suppressor: Electrolytic suppression (to reduce background conductivity).

- Calculation:
 - Theoretical Sulfate Content for (Thr-Arg)₂·H₂SO₄: ~15.1% (Must match experimental value within ±1.0%).

Protocol C: Advanced Marfey's Method for Chiral Purity

Thr-Arg is susceptible to racemization during synthesis (especially the C-terminal Arginine).

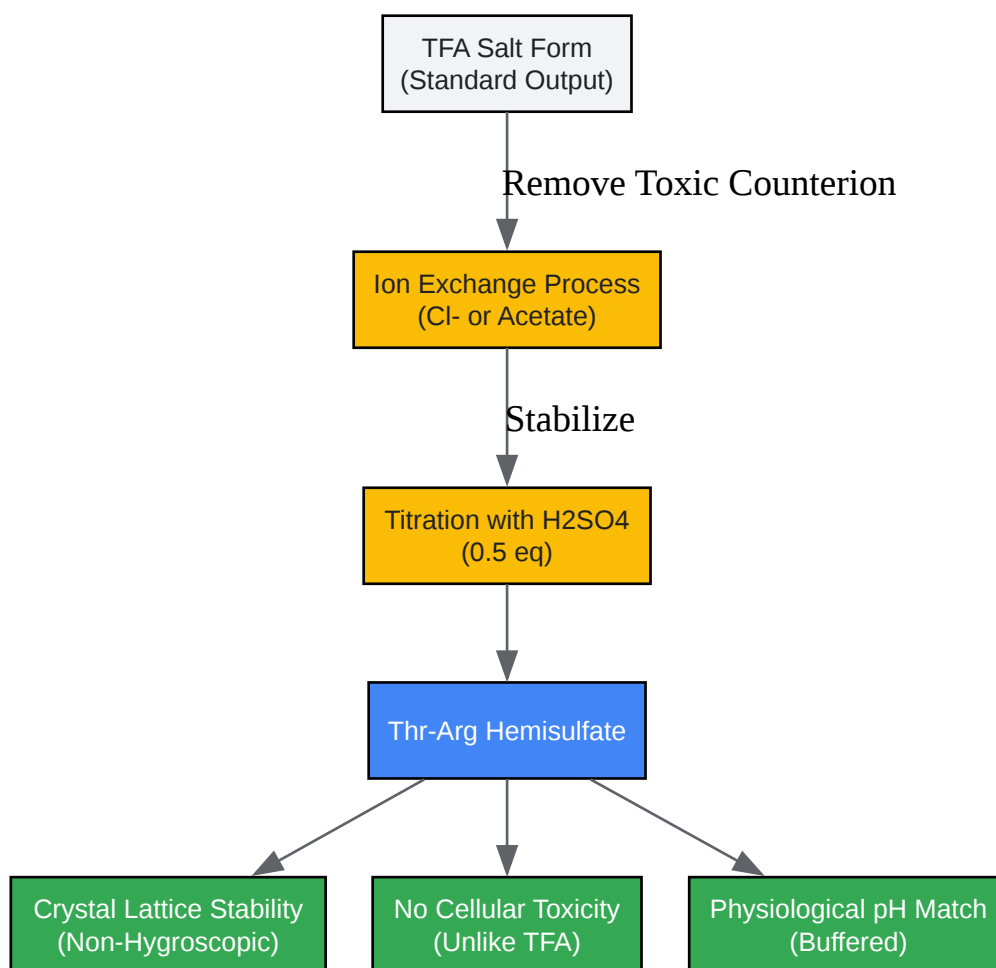
- Derivatization: Hydrolyze peptide (6N HCl, 110°C, 24h). React hydrolysate with FDAA (Marfey's reagent).
- Separation: Analyze via RP-HPLC (C18). The FDAA-D-Arg and FDAA-L-Arg diastereomers will have distinct retention times.
- Verification: Compare against standards of L-Thr, D-Thr, L-Arg, and D-Arg.

Critical Analysis: Why Hemisulfate?

The choice of Hemisulfate over TFA is a deliberate engineering decision for downstream utility.

Diagram 2: Salt Selection Causality

This diagram explains the mechanistic advantages that justify the extra analytical burden of the Hemisulfate salt.



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Caption: Transition from TFA to Hemisulfate optimizes stability and biocompatibility.

Causality & Trustworthiness

- Why HILIC? Thr-Arg is a "zwitterionic-like" polar cation. On C18, it relies solely on ion-pairing (TFA) for retention. When analyzing the Hemisulfate salt, adding TFA to the mobile phase masks the very counterion properties you are trying to study. HILIC retains the peptide via polar partitioning, allowing a "true" purity assessment independent of ion-pairing agents [1].
- Why Hemisulfate? Arginine-rich peptides are prone to aggregation. Sulfate ions are "kosmotropic" (structure-stabilizing), often promoting crystallization where acetate salts remain amorphous oils. This makes the Hemisulfate salt significantly easier to weigh and handle for precise dosing [2].

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